

An In-depth Technical Guide to Vinylmagnesium Bromide (CAS: 1826-67-1)

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Compound of Interest

Compound Name: *Vinylmagnesium bromide*

Cat. No.: *B159207*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Vinylmagnesium bromide, with the CAS registry number 1826-67-1, is a highly reactive and versatile organometallic compound, widely recognized as a pivotal Grignard reagent in organic synthesis.^[1] Its primary utility lies in the formation of carbon-carbon bonds, enabling the construction of complex molecular architectures. This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, with a focus on detailed experimental protocols and quantitative data for researchers in academia and the pharmaceutical industry.

Physicochemical Properties

Vinylmagnesium bromide is typically supplied as a solution in an ethereal solvent, most commonly tetrahydrofuran (THF), to ensure its stability.^[1] The solution is generally colorless to pale yellow or brown.^[1] Due to its high reactivity, it must be handled under an inert and anhydrous atmosphere to prevent decomposition by moisture and atmospheric oxygen.

Table 1: Physical and Chemical Properties of **Vinylmagnesium Bromide**

Property	Value	Reference
CAS Number	1826-67-1	[1]
Molecular Formula	C ₂ H ₃ BrMg	[1]
Molecular Weight	131.26 g/mol	[1]
Appearance	Colorless to pale yellow or brown solution	[1]
Solubility	Soluble in ethers (e.g., THF, diethyl ether)	[1]
Density (1.0 M in THF)	~0.981 g/mL at 25 °C	[2]

Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of **Vinylmagnesium bromide** and its reaction products.

Table 2: Spectroscopic Data for **Vinylmagnesium Bromide**

Spectroscopy	Data	Reference
¹ H NMR	A spectrum is available, showing the characteristic vinyl protons.	[3]
¹³ C NMR	Data is available for the vinyl carbons.	
Infrared (IR)	In-line FTIR can be used to monitor reactions.	

Synthesis of **Vinylmagnesium Bromide**

The preparation of **Vinylmagnesium bromide** is a standard Grignard reaction involving the reaction of vinyl bromide with magnesium metal in an anhydrous ether solvent.

Experimental Protocol: Preparation of Vinylmagnesium Bromide

This protocol is adapted from a procedure in *Organic Syntheses*.[\[4\]](#)

Materials:

- Magnesium turnings (1.2 g atoms)
- Vinyl bromide (1.3 moles)
- Anhydrous tetrahydrofuran (THF)
- Iodine crystal (as an initiator, optional)
- A 2 L three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser with a drying tube.

Procedure:

- Flame-dry the glassware and allow it to cool to room temperature under a stream of dry nitrogen.
- Place the magnesium turnings in the flask.
- Add enough anhydrous THF to just cover the magnesium.
- Add a small crystal of iodine to initiate the reaction (the color will disappear as the reaction starts).
- Prepare a solution of vinyl bromide in anhydrous THF in the dropping funnel.
- Add a small portion of the vinyl bromide solution to the magnesium suspension. The reaction should begin spontaneously, as evidenced by gentle bubbling and a slight increase in temperature.
- Once the reaction has initiated, add the remaining vinyl bromide solution dropwise at a rate that maintains a gentle reflux.

- After the addition is complete, continue to stir the mixture at room temperature for an additional hour to ensure the complete reaction of the magnesium.
- The resulting greyish-black solution is the **vinylmagnesium bromide** Grignard reagent, ready for use.

Applications in Organic Synthesis

Vinylmagnesium bromide is a potent nucleophile and a strong base, making it a valuable tool in a variety of organic transformations. Its primary application is the addition of a vinyl group to an electrophilic center, most commonly a carbonyl group.

Reaction with Aldehydes and Ketones to form Allylic Alcohols

The reaction of **vinylmagnesium bromide** with aldehydes and ketones is a fundamental method for the synthesis of allylic alcohols.

Experimental Protocol: Synthesis of 1-Phenyl-2-propen-1-ol from Benzaldehyde

Materials:

- **Vinylmagnesium bromide** solution (1.0 M in THF)
- Benzaldehyde
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride solution
- Diethyl ether
- Anhydrous magnesium sulfate
- A flame-dried, three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet.

Procedure:

- Under a nitrogen atmosphere, add a solution of benzaldehyde in anhydrous THF to the reaction flask.
- Cool the flask to 0 °C in an ice bath.
- Slowly add the **Vinylmagnesium bromide** solution from the dropping funnel to the stirred solution of benzaldehyde.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2 hours.
- Cool the reaction mixture back to 0 °C and quench the reaction by the slow, dropwise addition of saturated aqueous ammonium chloride solution.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- Purify the crude product by flash column chromatography on silica gel to afford 1-phenyl-2-propen-1-ol.

Table 3: Representative Yields for the Reaction of **Vinylmagnesium Bromide** with Carbonyl Compounds

Electrophile	Product	Yield (%)	Reference
Benzaldehyde	1-Phenyl-2-propen-1-ol	High	[4]
Cyclohexanone	1-Vinylcyclohexan-1-ol	High	
Acetone	2-Methyl-3-buten-2-ol	High	

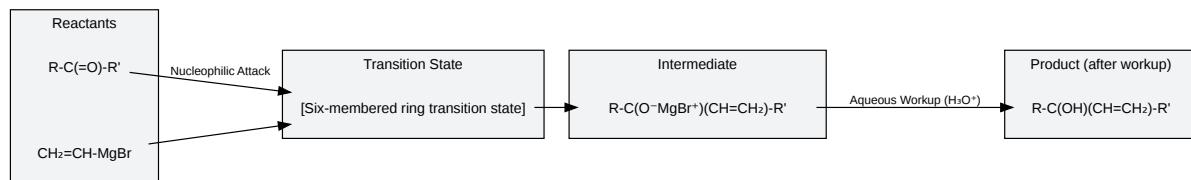
Other Synthetic Applications

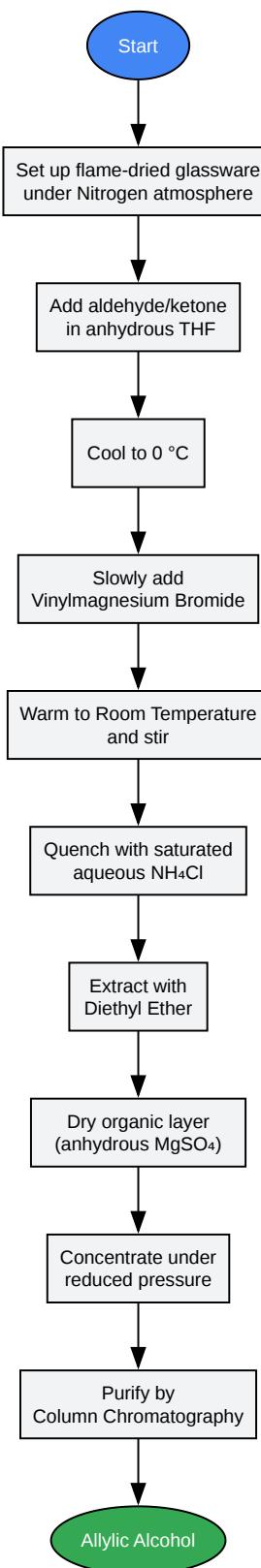
Beyond simple additions to carbonyls, **vinylmagnesium bromide** participates in a range of other important reactions:

- Conjugate Addition: In the presence of a Lewis acid, it can be used for the synthesis of 2-vinylchroman-4-ones through conjugate addition to chromones.
- Synthesis of Complex Molecules: It has been employed in the multi-step synthesis of various natural products and drug intermediates.

Visualizations

Reaction Mechanism of Grignard Addition to a Ketone



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